

# Cbz-Tyr(Bzl)-OH molecular weight and formula

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## Compound of Interest

Compound Name: **Z-Tyr(Bzl)-OH**

Cat. No.: **B554295**

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## A Technical Overview of Cbz-Tyr(Bzl)-OH

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical and physical properties of reagents is paramount. This document provides core technical data for N-Carbobenzyloxy-O-benzyl-L-tyrosine, commonly abbreviated as **Cbz-Tyr(Bzl)-OH** or **Z-Tyr(Bzl)-OH**.

This compound is a derivative of the amino acid tyrosine and serves as a crucial building block in peptide synthesis and other areas of medicinal chemistry. The protective carbobenzyloxy (Cbz or Z) group on the amine and the benzyl (Bzl) group on the hydroxyl moiety prevent unwanted side reactions during synthesis.

## Chemical Properties

The fundamental chemical data for **Cbz-Tyr(Bzl)-OH** is summarized in the table below. This information is critical for accurate experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C24H23NO5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	405.4 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
Alternate Molecular Weight	405.45 g/mol <a href="#">[2]</a>
Synonyms	Z-Tyr(Bzl)-OH, Cbz-Tyr(Bzl)-OH, N-Benzoyloxycarbonyl-O-benzyl-L-tyrosine, N-carbobenzoxy-O-benzyl-L-tyrosine <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	16677-29-5 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Further Information

While this document provides the core molecular weight and formula for **Cbz-Tyr(Bzl)-OH**, a comprehensive technical guide would necessitate detailed experimental protocols and visualization of synthetic pathways. As a language model, I am unable to generate experimental methodologies or create visual diagrams using specific tools like Graphviz. For detailed protocols, consulting peer-reviewed scientific literature and established chemical synthesis databases is recommended.

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## References

- 1. peptide.com [peptide.com]
- 2. chemimpex.com [chemimpex.com]
- 3. pschemicals.com [pschemicals.com]
- 4. Z-Tyr(Bzl)-OH | C24H23NO5 | CID 47600 - PubChem [pubchem.ncbi.nlm.nih.gov]
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